Technical Guide: 2-(Chloromethyl)-3-methoxypyridine Hydrochloride[1][2][3]

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Compound of Interest

Compound Name:	*2-(Chloromethyl)-3-methoxypyridine hydrochloride*
CAS No.:	*60617-60-9*
Cat. No.:	*B3024873*

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Executive Summary

2-(Chloromethyl)-3-methoxypyridine hydrochloride (CAS: 60617-60-9) is a functionalized pyridine derivative characterized by a reactive chloromethyl group at the C2 position and a methoxy substituent at C3.[1][2] In drug development, this compound serves as a electrophilic intermediate for synthesizing pyridinylmethyl-sulfinyl benzimidazoles (the PPI pharmacophore).

Due to the high reactivity of the chloromethyl moiety (a potent alkylating agent), the compound is typically isolated and stored as the hydrochloride salt to prevent self-polymerization and degradation. This guide provides the precise molecular weight calculations, stability protocols, and analytical workflows required for its rigorous use in R&D.

Physicochemical Profile

The molecular weight (MW) is the sum of the free base and the stoichiometric hydrochloride counterion. Accurate MW is critical for preparing molar solutions in organic synthesis.

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Molecular Weight Breakdown

Component	Formula	Contribution (g/mol)
Free Base	C_7H_8ClNO	157.60
Counterion	HCl	36.46
Total Salt	$C_7H_9Cl_2NO$	194.06

Key Chemical Properties

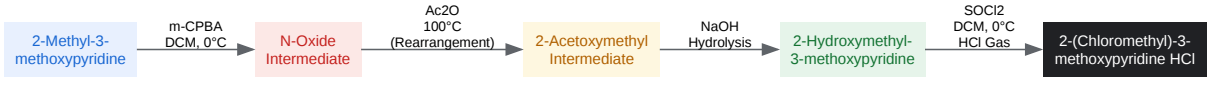
Property	Specification
CAS Number	60617-60-9
Appearance	White to off-white crystalline solid
Solubility	Soluble in Methanol, DMSO, Water (unstable); Sparingly soluble in DCM
Melting Point	128–133 °C (Decomposes)
Reactivity	High (Alkylating agent; moisture sensitive)
Storage	-20°C, Desiccated, Inert Atmosphere (Ar/N_2)

Synthetic Utility & Mechanism

This compound acts as the "pyridine fragment" in convergent drug synthesis. The chloromethyl group serves as a leaving group, allowing nucleophilic attack by 2-mercaptobenzimidazoles.

Synthesis Pathway (Boekelheide Rearrangement)

The most robust synthetic route involves the functionalization of 2-methyl-3-methoxypyridine via N-oxidation and subsequent rearrangement. This method avoids harsh conditions that could cleave the ether linkage.



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Figure 1: Step-wise synthesis via the Boekelheide rearrangement strategy, ensuring regioselective chlorination at the C2-methyl position.

Stability & Handling Protocols

Warning: The free base of this compound is chemically unstable. It undergoes rapid intermolecular nucleophilic attack (self-quaternization) to form dark, insoluble polymers. The Hydrochloride salt stabilizes the pyridine nitrogen, preventing this reaction.

Degradation Mechanism

- Hydrolysis: Upon exposure to atmospheric moisture, the -CH_2Cl group hydrolyzes to -CH_2OH + HCl.
- Dimerization: The pyridine nitrogen of one molecule attacks the chloromethyl group of another, forming a pyridinium salt.

Storage Standard Operating Procedure (SOP)

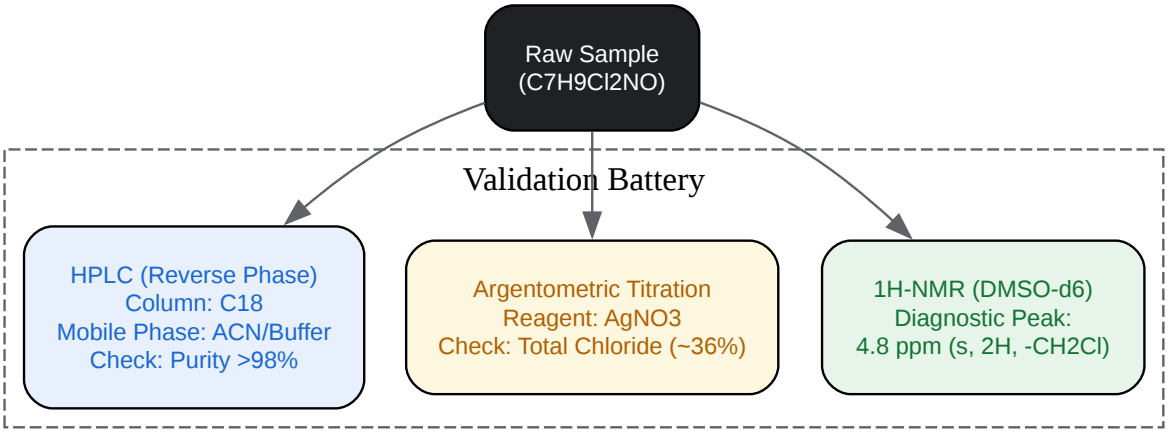
- Temperature: Store strictly at -20°C.
- Atmosphere: Purge headspace with Argon or Nitrogen after every use.
- Solvent Handling: Do not dissolve in protic solvents (methanol/water) until immediately prior to use. For NMR, use DMSO-d6 or $CDCl_3$ (neutralized).

Analytical Characterization

To validate the identity and purity of the compound, use the following multi-modal workflow.

Analytical Workflow Diagram

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Figure 2: Quality control workflow ensuring chemical purity (HPLC), salt stoichiometry (Titration), and structural identity (NMR).

Key NMR Signals (DMSO-d6)

- δ 3.90 ppm (s, 3H): Methoxy group (-OCH_3).
- δ 4.85 ppm (s, 2H): Chloromethyl group (-CH_2Cl). Note: This peak shifts if hydrolysis occurs.
- δ 7.5–8.5 ppm (m, 3H): Pyridine aromatic protons.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 11235219 (Related Structure). PubChem. Available at: [Link]
- MolAid.2-chloromethyl-3-methoxypyridine hydrochloride Structure and MW Data. Available at: [Link]

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Sources

- 1. 2-chloromethyl-3-methoxypyridine hydrochloride - CAS号 60617-60-9 - 摩熵化学 [molaid.com]
- 2. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [Technical Guide: 2-(Chloromethyl)-3-methoxypyridine Hydrochloride[1][2][3]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3024873/docs#technical-guide-2-chloromethyl-3-methoxypyridine-hydrochloride-1-2-3]

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